Butyl 2-chloropropanoate proper disposal procedures

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Compound of Interest

Compound Name:	*Butyl 2-chloropropanoate*
CAS No.:	*54819-86-2*
Cat. No.:	*B1266183*

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This guide outlines the authoritative disposal and handling procedures for **Butyl 2-chloropropanoate** (CAS: 54819-86-2).[1] It is designed for laboratory personnel and process chemists requiring immediate, actionable safety protocols.

Part 1: Executive Safety & Hazard Analysis

Butyl 2-chloropropanoate is a halogenated ester.[2] Unlike lighter alkyl halides (e.g., 2-chloropropane), it has a higher boiling point and flash point, classifying it as a Combustible Liquid rather than a highly flammable one.[1] However, its halogenated nature dictates strict segregation from general organic waste streams to prevent toxic emissions (HCl) during incineration and to comply with environmental regulations.

Key Physicochemical Properties for Disposal

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Property	Value	Operational Implication
CAS Number	54819-86-2	Unique identifier for waste labeling.[1]
Flash Point	~74.5°C (166°F)	Combustible. Requires static grounding during transfer, though less volatile than lower esters.[1]
Density	~1.0 g/cm³	Similar to water; may form emulsions if mixed with aqueous waste.[1]
Reactivity	Hydrolyzable	Breaks down in the presence of moisture/bases into 2-chloropropanoic acid (corrosive) and butanol.[1]
Waste Class	Halogenated Organic	CRITICAL: Must NOT be mixed with non-halogenated solvents (e.g., acetone, ethanol).[1]

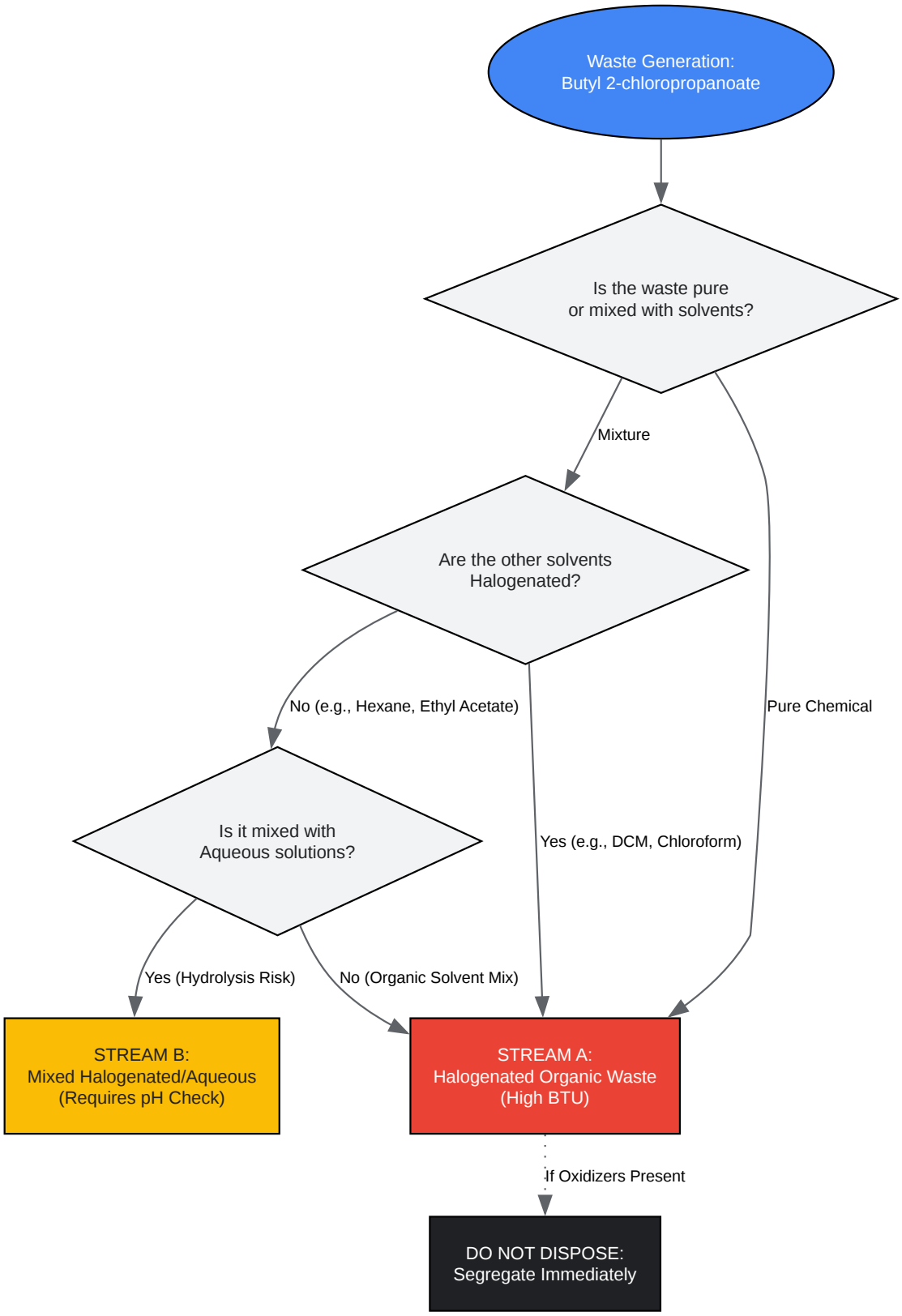
Part 2: Waste Stream Segregation Logic

The most frequent compliance failure in laboratories is the misclassification of halogenated esters. **Butyl 2-chloropropanoate** contains chlorine.[2][3] If mixed into a "Non-Halogenated" waste drum, it renders the entire drum "Halogenated," significantly increasing disposal costs and altering the incineration parameters required to scrub hydrogen chloride gas.[1]

Decision Logic: Waste Segregation

The following diagram illustrates the decision-making process for segregating this specific chemical.

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Figure 1: Decision logic for segregating **Butyl 2-chloropropanoate** waste streams. Note that mixing halogenated compounds with non-halogenated solvents forces the entire mixture into the Halogenated stream.[1]

Part 3: Detailed Disposal Procedures

Protocol A: Standard Laboratory Waste (Liquid)

Objective: Safe transfer of reaction byproducts or expired reagents to central waste accumulation.

- Container Selection:
  - Use High-Density Polyethylene (HDPE) or Glass containers.
  - Avoid low-grade metals (carbon steel) if the waste is old, as hydrolysis may have generated acid which can corrode metal drums.[1]
  - Seal Material: Use PTFE (Teflon) lined caps. Avoid standard rubber seals which may swell upon prolonged contact with halogenated esters.
- Labeling:
  - Apply a hazardous waste label immediately upon the first drop entering the container.
  - Mandatory Fields:
    - Chemical Name: "**Butyl 2-chloropropanoate**"[1][2][3][4][5][6]
    - Hazard Class: "Combustible," "Irritant," "Halogenated."[1]
    - Constituents: List all solvents (e.g., "5% **Butyl 2-chloropropanoate**, 95% Dichloromethane").
- Transfer:
  - Perform all transfers in a chemical fume hood.

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- Use a funnel with a grounding wire if transferring volumes >4 Liters, despite the higher flash point (Safety Margin).
- Do not fill >90% capacity to allow for thermal expansion.

Protocol B: Spill Cleanup & Emergency Disposal

Objective: Containment and neutralization of a spill (up to 1 Liter).

- Immediate Action:
  - Evacuate the immediate area.[7][8] Ensure adequate ventilation.[5][7][8][9][10][11]
  - Don PPE: Nitrile gloves (double gloved recommended), safety goggles, and lab coat.
- Containment:
  - Dike the spill using vermiculite, dry sand, or commercial universal absorbent pads.[1]
  - Do not use combustible materials like sawdust.
- Neutralization (If Hydrolysis Suspected):
  - If the chemical has been exposed to water/humidity, it may be acidic.
  - Sprinkle Sodium Bicarbonate ($NaHCO_3$) or Calcium Carbonate over the absorbed spill.
  - Observation: Look for bubbling (CO_2 release). Continue adding base until bubbling ceases.
- Collection:
  - Scoop absorbed material into a wide-mouth HDPE jar.
  - Label as "Solid Debris contaminated with Halogenated Esters."
  - Disposal: Hand over to EHS/Waste Management for incineration.

Part 4: Scientific Rationale & Mechanism

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Why Incineration with Scrubbing? Direct landfilling of **Butyl 2-chloropropanoate** is prohibited in most jurisdictions due to its potential to leach and contaminate groundwater. The primary disposal method is High-Temperature Incineration.[1]

During combustion, the chlorine atom is released as Hydrogen Chloride (HCl) gas:

[1]

Standard incinerators cannot handle high loads of HCl without damage to the stack or violating emission norms. Therefore, this waste must be directed to facilities equipped with wet scrubbers (alkaline spray towers) that neutralize the HCl gas before exhaust. This is why the "Halogenated" label is a critical cost and safety driver.

Hydrolysis Risk

Over time, waste containers containing moisture will become acidic. 2-chloropropanoic acid is significantly more corrosive than the parent ester.[1] Regular pH checks of long-term storage drums are recommended to prevent container failure.

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